

# Biosynthesis pathway of Perrottetinene in liverworts

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An In-depth Technical Guide to the Biosynthesis of **Perrottetinene** in Liverworts

Audience: Researchers, Scientists, and Drug Development Professionals

### **Abstract**

**Perrottetinene** (PET), a bibenzyl cannabinoid found in liverworts of the Radula genus, has garnered significant scientific interest due to its structural analogy and similar psychoactive properties to  $\Delta^9$ -tetrahydrocannabinol (THC) from Cannabis sativa.[1][2][3] Unlike THC, which is a meroterpenoid, **perrottetinene** is a bibenzyl-monoterpene hybrid, suggesting a distinct biosynthetic origin that represents a remarkable case of convergent evolution.[1][4][5] While the complete pathway is still under investigation, transcriptomic analyses and metabolite profiling of species like Radula marginata have illuminated a proposed biosynthetic route. This guide provides a comprehensive overview of the current understanding of the **perrottetinene** biosynthesis pathway, detailing the key enzymatic steps, precursor molecules, and relevant experimental methodologies. It aims to serve as a technical resource for researchers in natural product synthesis, metabolic engineering, and pharmacology.

# **Proposed Biosynthesis Pathway**

The biosynthesis of **perrottetinene** in liverworts is a complex process that merges the phenylpropanoid pathway with the terpenoid pathway. It is postulated to begin with L-phenylalanine and geranyl diphosphate (GPP).[3][6] The pathway shows significant parallels to

# Foundational & Exploratory





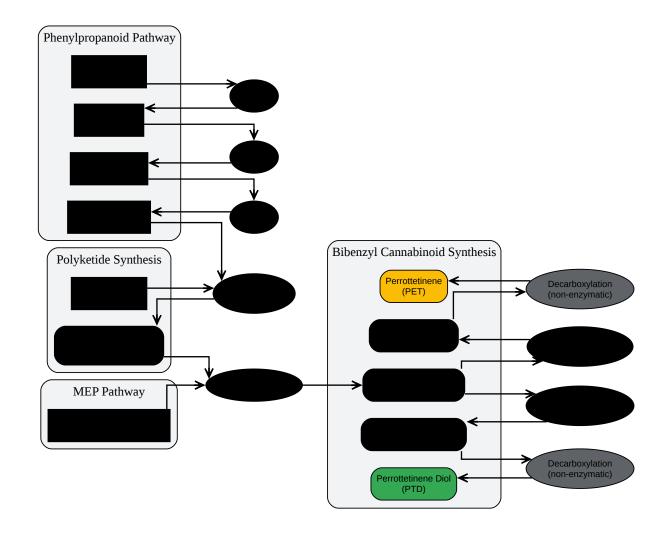
flavonoid and stilbenoid synthesis, as well as notable divergences from the cannabinoid pathway in Cannabis, primarily in the formation of its core phenolic acid.[1][7][8]

#### Pathway Overview:

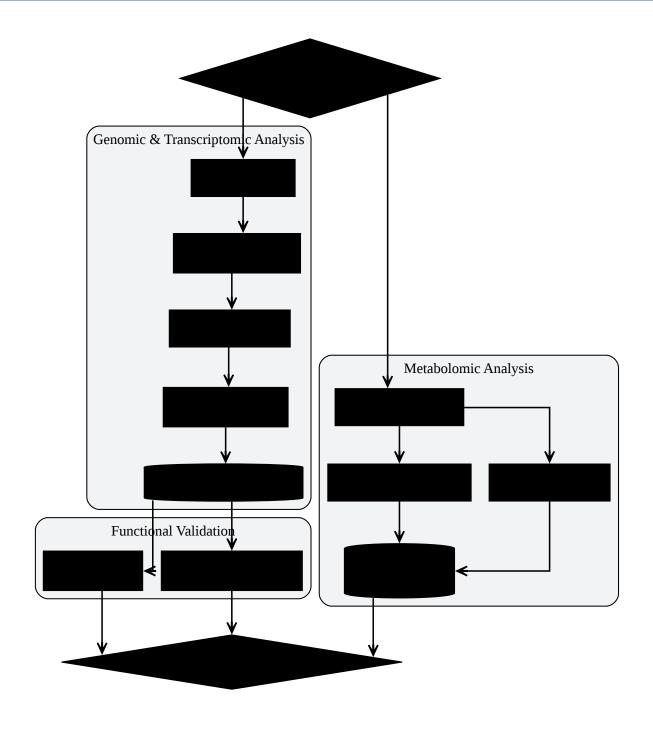
- Formation of p-Coumaroyl-CoA: The pathway initiates with the deamination of Lphenylalanine by Phenylalanine Ammonia Lyase (PAL) to yield cinnamic acid. This is
  subsequently hydroxylated to p-coumaric acid, which is then activated to its coenzyme A
  thioester, p-coumaroyl-CoA, by 4-Coumarate:CoA Ligase (4CL).[1][9]
- Bibenzyl Core Formation: A Type III Polyketide Synthase (PKS), likely a Stilbenecarboxylate Synthase (STCS), catalyzes the condensation of one molecule of p-coumaroyl-CoA with three molecules of malonyl-CoA.[9][10] This is followed by reduction and cyclization to form the characteristic bibenzyl scaffold. In liverworts, this key intermediate is a stilbene acid, specifically 2,4-dihydroxy-6-phenylethylbenzoic acid, which is analogous to olivetolic acid in the Cannabis pathway.[3][4][6]
- Prenylation: The bibenzyl acid intermediate is then prenylated with Geranyl Diphosphate (GPP), which is synthesized via the methylerythritol phosphate (MEP) pathway. This alkylation step is catalyzed by a putative Aromatic Prenyltransferase (PT) and results in the formation of bibenzyl-4-gerolic acid (BB4GA), the direct precursor to the acidic cannabinoids in Radula.[1][4]
- Oxidative Cyclization: The geranyl group of BB4GA is cyclized by a synthase, analogous to THCA synthase, to form the pyran ring of perrottetinenic acid (PETA).[1][4]
- Decarboxylation: Perrottetinene is ultimately formed via non-enzymatic decarboxylation of PETA, a process often accelerated by heat or light, similar to the conversion of THCA to THC.[1]

Additionally, Radula species produce other related bibenzyl cannabinoids, such as **perrottetinene** diol (PTD), which is analogous to cannabidiol (CBD).[1][4] This suggests the presence of alternative synthases that can cyclize the common precursor BB4GA into different structural forms.









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